

A Technical Guide to 2,3,5-Trimethacarb-d3 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,3,5-Trimethacarb-d3**

Cat. No.: **B3418444**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and technical specifications of **2,3,5-Trimethacarb-d3**, a deuterated analog of the carbamate insecticide 2,3,5-Trimethacarb. This document is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled compound for analytical and research purposes.

Commercial Availability and Supplier Specifications

2,3,5-Trimethacarb-d3 is available from several commercial suppliers specializing in reference standards and research chemicals. The following table summarizes the key quantitative data for the offerings from prominent vendors. Please note that for some suppliers, detailed information regarding purity and isotopic enrichment may require direct inquiry or accessing a lot-specific Certificate of Analysis (CoA).

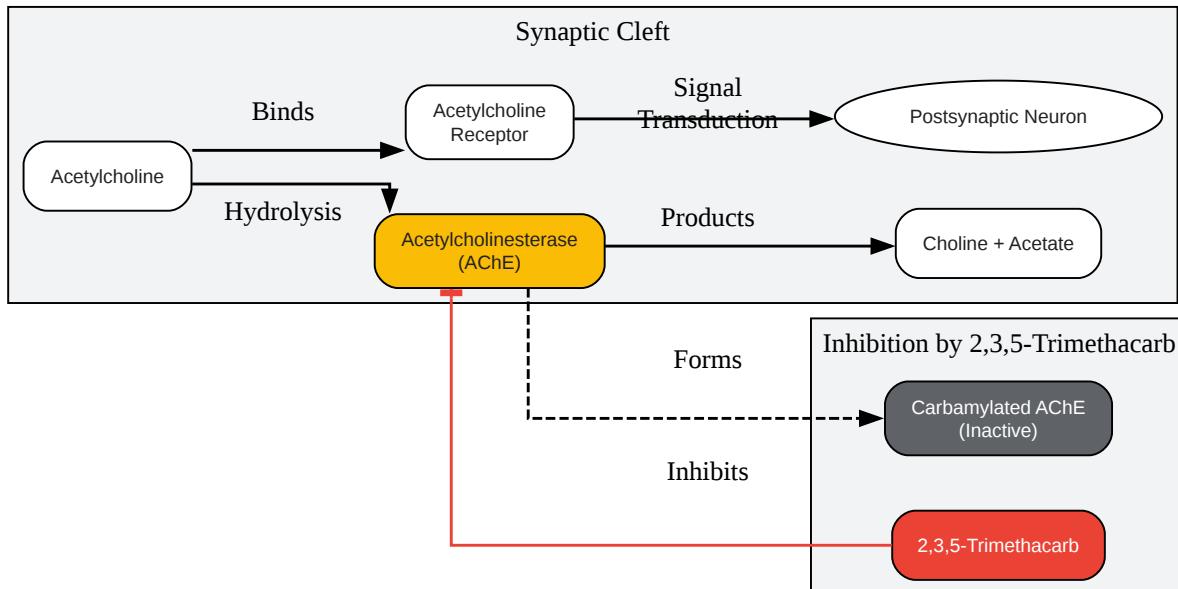
Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Product Format	Purity	Isotopic Enrichment
Santa Cruz Biotechnology	sc-217471 (example)	C ₁₁ H ₁₂ D ₃ N ₂ O ₂	196.26	Solid	>99% (TLC, example)	>95% (example)
LGC Standards	TRC-T796162	C ₁₁ H ₁₂ D ₃ N ₂ O ₂	196.26	Neat	Information not readily available	Information not readily available
MedChem Express	HY-144173S	C ₁₁ H ₁₂ D ₃ N ₂ O ₂	196.26	Solid	99.85%	Information not readily available
Benchchem	B1162093	C ₁₁ H ₁₂ D ₃ N ₂ O ₂	196.26	Solid	Information not readily available	Information not readily available

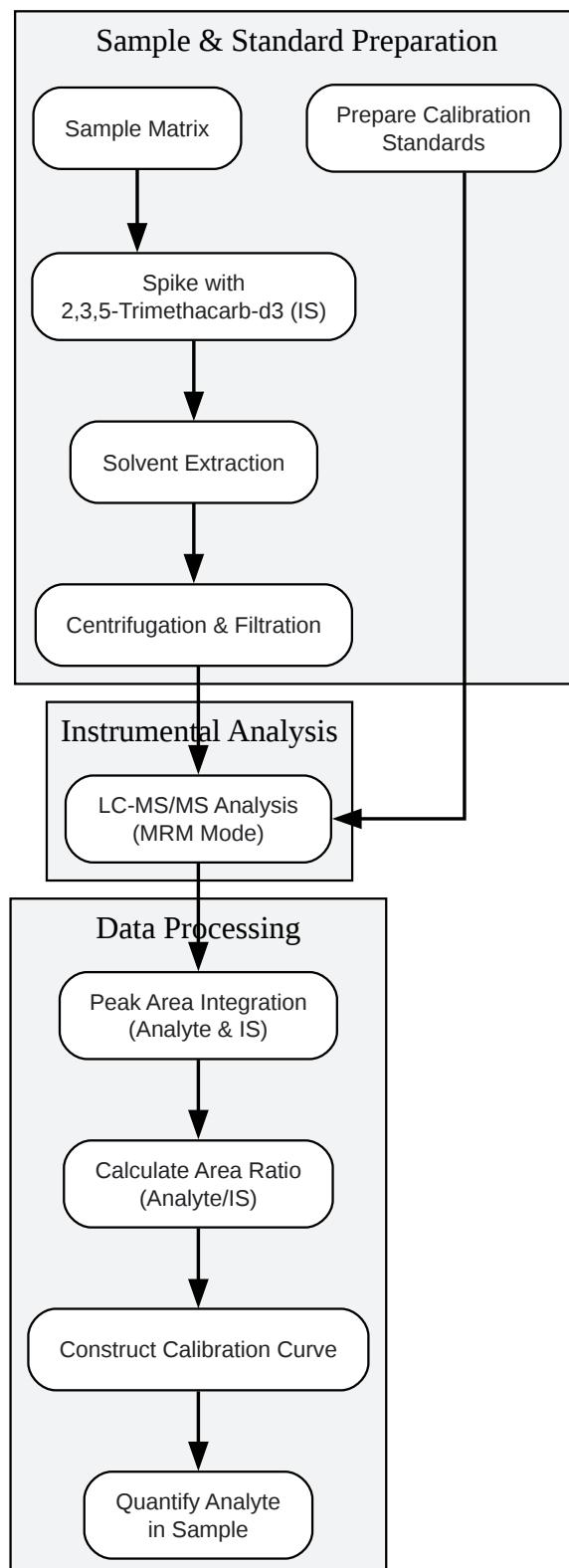
Note: Data presented is based on publicly available information and may vary by lot. It is highly recommended to consult the supplier's Certificate of Analysis for the most accurate and up-to-date specifications.

Mechanism of Action: Cholinesterase Inhibition

Like its non-deuterated counterpart, the primary mechanism of action for 2,3,5-Trimethacarb is the inhibition of the enzyme acetylcholinesterase (AChE).^[1] AChE is crucial for the breakdown of the neurotransmitter acetylcholine in the synaptic cleft. By inhibiting AChE, carbamates lead to an accumulation of acetylcholine, resulting in overstimulation of cholinergic receptors.^[1] This mechanism is the basis for their use as insecticides.

The following diagram illustrates the general signaling pathway of cholinesterase inhibition by carbamates.



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References

- 1. lcms.cz [lcms.cz]
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